

Protocol for the Dissolution and In Vivo Application of KISS1-305

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Compound of Interest

Compound Name: KISS1-305

Cat. No.: B12432755

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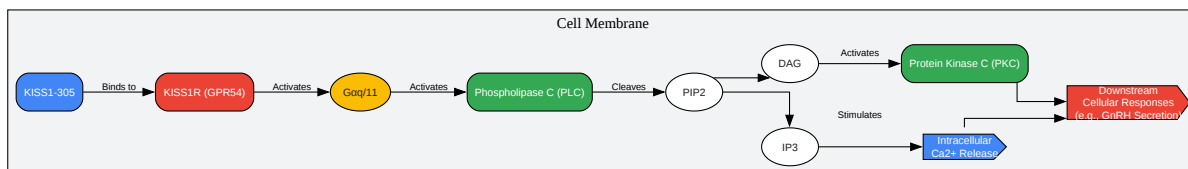
For Researchers, Scientists, and Drug Development Professionals

Introduction

KISS1-305 is a potent and proteolytically resistant analog of kisspeptin, a neuropeptide that plays a critical role in the regulation of the hypothalamic-pituitary-gonadal (HPG) axis.[1][2] As an agonist of the kisspeptin receptor (KISS1R, also known as GPR54), **KISS1-305** is a valuable tool for investigating reproductive endocrinology, puberty onset, and gonadotropin-releasing hormone (GnRH) secretion.[3] Proper preparation of **KISS1-305** solutions is crucial for obtaining reliable and reproducible results in in vivo experiments. This document provides a detailed protocol for the dissolution, handling, and administration of **KISS1-305** for research purposes.

Mechanism of Action

KISS1-305 exerts its biological effects by binding to and activating the G protein-coupled receptor, KISS1R. This interaction primarily initiates a Gαq/11-mediated signaling cascade, leading to the activation of phospholipase C (PLC). PLC subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium (Ca²⁺) from intracellular stores, while DAG activates protein kinase C (PKC). This signaling pathway in GnRH neurons ultimately leads to their depolarization and the secretion of GnRH.



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Figure 1: KISS1-305 Signaling Pathway.

Quantitative Data Summary

The following table summarizes the key chemical and biological properties of **KISS1-305**.

Property	Value	Reference(s)
Molecular Weight	1165.32 g/mol	[4]
Molecular Formula	C ₅₆ H ₇₆ N ₁₆ O ₁₂	[4]
Solubility in Water	Up to 1 mg/mL	[4]
Storage (Lyophilized)	-20°C or -80°C for long-term storage	[4]
In Vitro Potency (EC ₅₀)	10 nM for KISS1R activation	[4]

Experimental Protocols

Materials

- Lyophilized **KISS1-305** peptide
- Sterile, pyrogen-free water (e.g., Water for Injection, WFI) or sterile 0.9% saline

- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Syringes and sterile syringe filters (0.22 μm pore size, low protein binding, e.g., PVDF or PES)
- Sterile, sealed vials for storing aliquots

Protocol 1: Reconstitution of Lyophilized KISS1-305 to a Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution.

- **Equilibration:** Before opening, allow the vial of lyophilized **KISS1-305** to equilibrate to room temperature for at least 15-20 minutes in a desiccator. This prevents condensation of atmospheric moisture, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the required volume of sterile, pyrogen-free water or sterile 0.9% saline to the vial to achieve a final concentration of 1 mg/mL. For example, to a vial containing 1 mg of **KISS1-305**, add 1 mL of solvent.
- **Dissolution:** Gently vortex or swirl the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation. If necessary, sonication in a water bath for a few minutes can aid dissolution. The final solution should be clear and free of particulates.
- **Sterile Filtration (Optional but Recommended):** For in vivo applications, it is highly recommended to sterile-filter the stock solution. Draw the solution into a sterile syringe, attach a 0.22 μm sterile syringe filter, and dispense the filtered solution into a new sterile, low-protein binding tube.

Protocol 2: Preparation of Working Solutions for In Vivo Administration

Working solutions should be prepared fresh from the stock solution on the day of the experiment. The final concentration of the working solution will depend on the desired dose and the administration volume.

Example Calculation:

- Desired Dose: 1 nmol/kg
- Animal Weight: 25 g (0.025 kg)
- Administration Volume: 100 μ L (0.1 mL)
- **KISS1-305** Molecular Weight: 1165.32 g/mol (or 1165.32 μ g/ μ mol)
- Calculate the total dose in nmol: 1 nmol/kg * 0.025 kg = 0.025 nmol
- Convert the dose to μ g: 0.025 nmol * (1165.32 μ g/ μ mol) = 0.029 μ g
- Calculate the required concentration of the working solution: 0.029 μ g / 0.1 mL = 0.29 μ g/mL
- Prepare the working solution by diluting the stock solution (1 mg/mL or 1000 μ g/mL) with sterile 0.9% saline. Use the formula $C_1V_1 = C_2V_2$: (1000 μ g/mL) * V_1 = (0.29 μ g/mL) * (desired final volume)

For example, to prepare 1 mL of the working solution: $V_1 = (0.29 \mu\text{g/mL} * 1 \text{ mL}) / 1000 \mu\text{g/mL}$ = 0.00029 mL or 0.29 μ L. Practically, it is easier to perform a serial dilution for such low concentrations.

Protocol 3: Administration Routes

The choice of administration route depends on the experimental design. Below are common routes used for kisspeptin analogs.

- Subcutaneous (s.c.) Injection: This route provides a slower absorption and more sustained effect. A study in rats utilized continuous subcutaneous infusion of **KISS1-305** dissolved in distilled water via osmotic minipumps.
- Intraperitoneal (i.p.) Injection: This is a common route for systemic administration in rodents.

- Intravenous (i.v.) Injection: This route provides the most rapid and complete bioavailability.

Reported Dosages for Kisspeptin Analogs in Rodents:

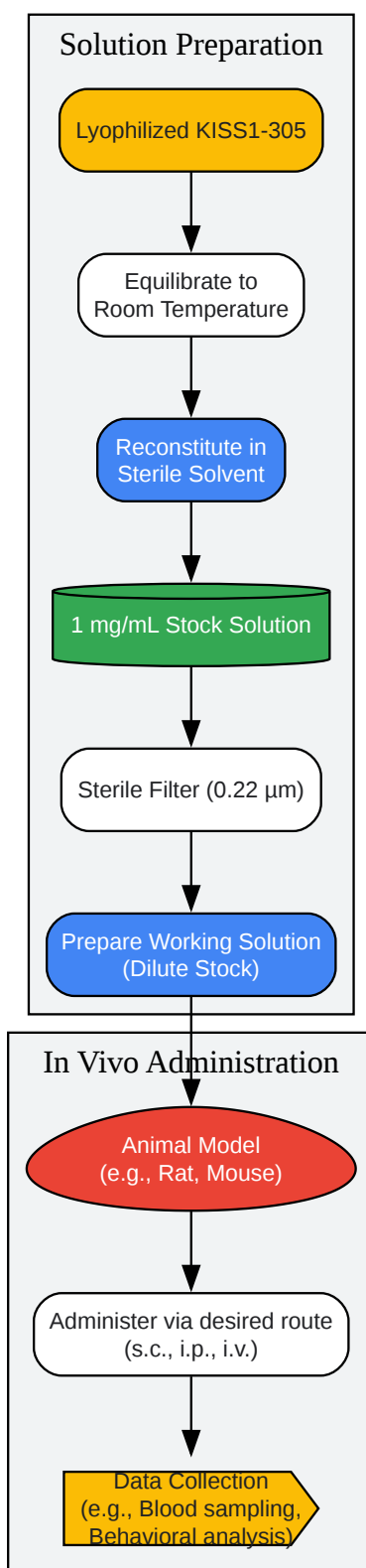
Analog	Species	Route	Dose Range	Reference(s)
KISS1-305	Rat	s.c.	0.2 - 4 nmol/h (continuous infusion)	[5][6]
Kisspeptin-10	Rat	i.p.	10 nmol	
Kisspeptin-52	Rat	i.c.v.	Not specified	
Kisspeptin-54	Mouse	i.p.	Not specified	

Storage and Stability

- Lyophilized Peptide: Store at -20°C or -80°C in a desiccated environment. Under these conditions, the peptide is stable for several years.
- Stock Solutions: Aliquot the stock solution into sterile, low-protein binding tubes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. For short-term storage (a few days), 4°C is acceptable.
- Working Solutions: It is highly recommended to prepare working solutions fresh on the day of use and discard any unused portion.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for preparing and administering **KISS1-305** for in vivo experiments.



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Figure 2: Experimental Workflow for **KISS1-305**.

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